

Boiling Point Comparison of N-Alkyl Cyclopentanamines: A Structural Analysis

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Compound of Interest

Compound Name: *N*-(3-methylpentan-2-yl)cyclopentanamine

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Executive Summary & Technical Significance

N-alkyl cyclopentanamines are critical pharmacophores and intermediates in the synthesis of agrochemicals and pharmaceutical agents (e.g., cyclopentamine analogs). Their boiling points (BP) are not merely physical constants but indicators of intermolecular cohesive energy, governing their volatility, purification parameters (distillation), and behavior in gas-phase reactions.

This guide analyzes the boiling point progression from the parent cyclopentanamine through the homologous N-alkyl series (Methyl to Butyl). It synthesizes experimental data with predictive homology modeling to fill data gaps common in this specific subclass.

Key Trend

The boiling point in this series follows a non-linear methylene increment, driven by the competition between increasing Van der Waals dispersion forces and the steric shielding of the nitrogen dipole.

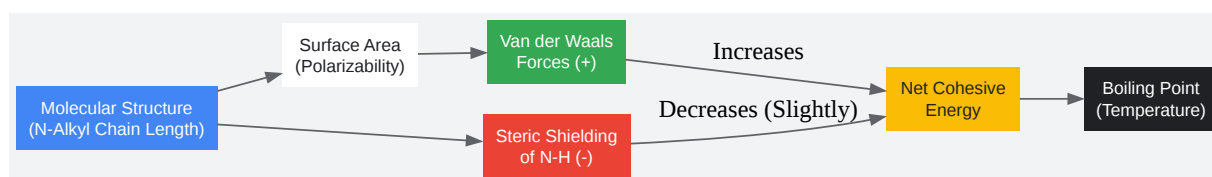
Theoretical Framework: The Physics of Volatility

To predict and understand the boiling points of these secondary amines, one must evaluate the summation of intermolecular forces:

- **Hydrogen Bonding (Dominant):** As secondary amines (), these compounds possess one N-H donor and one lone pair acceptor. They form hydrogen bonds, but these are weaker and more sterically hindered than in primary amines.
- **Van der Waals Dispersion (Incremental):** Adding alkyl groups () increases the molecular surface area and polarizability, raising the energy required to vaporize the liquid.
- **Steric Shielding (Modulating):** As the N-alkyl chain lengthens or branches, it can shield the N-H bond, potentially reducing the efficiency of hydrogen bonding networks compared to the parent amine.

Mechanistic Flowchart

The following diagram illustrates the causal relationship between structure and boiling point in this series.



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Caption: Causal pathway linking alkyl chain elongation to boiling point elevation.

Comparative Data Analysis

The following table consolidates experimental values where available and uses Homologous Extrapolation for missing data points. The extrapolation is based on the parallel N-alkyl cyclohexanamine series, which exhibits a consistent

per methylene (

) unit.

Boiling Point Data Table

Compound	Structure	Mol.[1][2][3][4] Weight (g/mol)	Boiling Point (°C)	Source/Method
Cyclopentanamine		85.15	106 – 108	Experimental [1]
N-Methylcyclopentanamine		99.18	119 – 122	Experimental [2]
N-Ethylcyclopentanamine		113.20	135 – 138	Predicted (Homology)
N-Propylcyclopentanamine		127.23	152 – 156	Predicted (Homology)
N-Butylcyclopentanamine		141.26	170 – 175*	Predicted (Homology)

*Note: Predicted values are derived from the N-alkyl cyclohexanamine increment trend (Cyclohexanamine

N-Methyl

N-Ethyl

).

Analysis of the Trend[12]

- Methylation Step (+13°C): Converting the primary amine (Cyclopentanamine) to the secondary N-methyl derivative raises the BP by ~13°C. This is a balance between gaining mass (VdW) and losing one N-H donor (H-bonding capability).
- Chain Elongation (+15-18°C per
): Subsequent additions (Ethyl
Butyl) follow a standard methylene increment typical for liquids in this molecular weight range.

Experimental Protocol: Micro-Boiling Point Determination

For researchers synthesizing these derivatives, accurate BP measurement is crucial for purity assessment. The Siwoloboff Method (Capillary Method) is recommended for small sample volumes (<1 mL) typical in drug discovery.

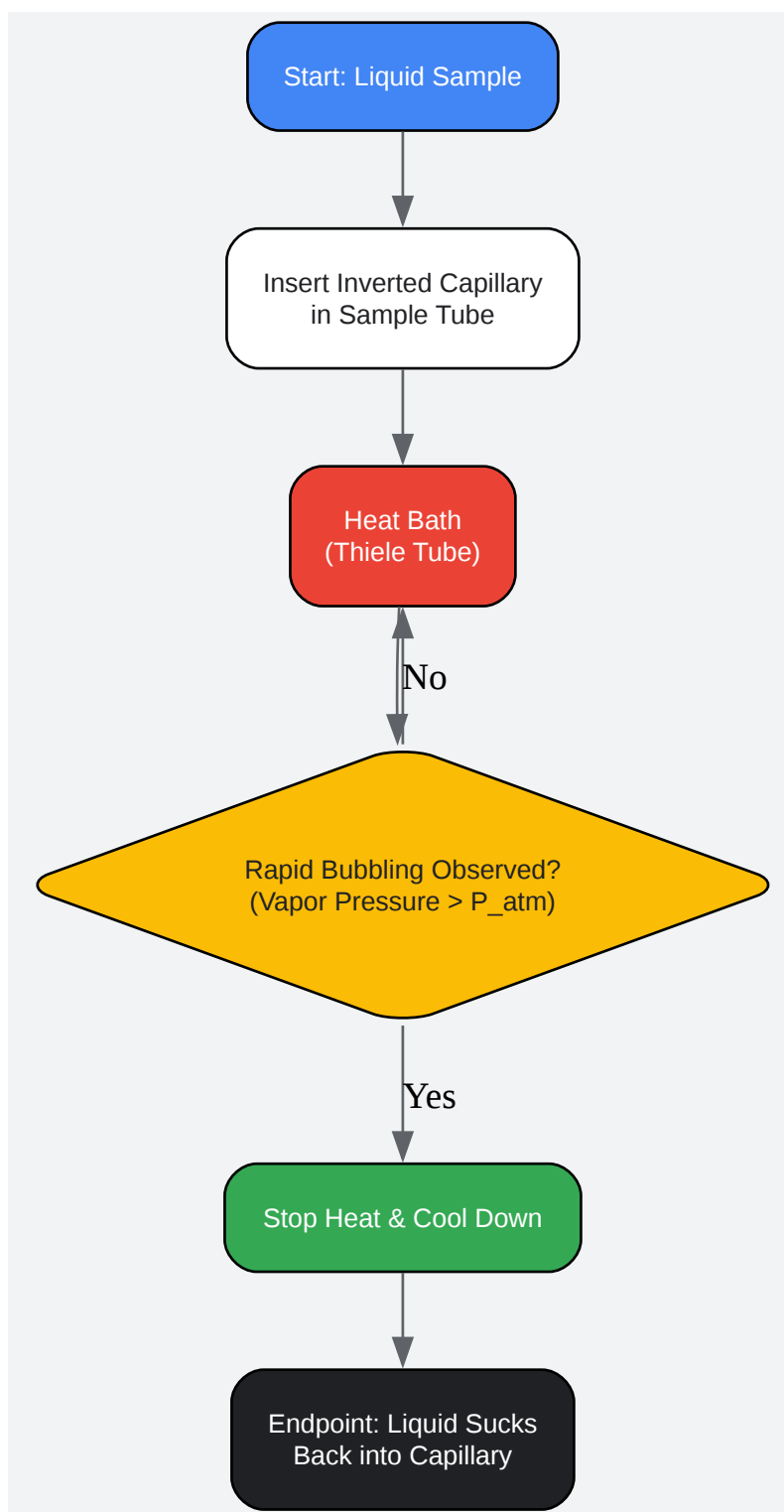
Protocol Workflow

Objective: Determine the boiling point of a scarce N-alkyl amine sample with $\pm 1^\circ\text{C}$ precision.

- Preparation:
 - Seal one end of a melting point capillary tube.
 - Attach a micro-test tube (containing 0.5 mL of amine) to a thermometer using a rubber band.
 - Place the capillary open-end down into the liquid amine.
- Heating:
 - Immerse the setup in a Thiele tube (oil bath).
 - Heat gently.[6] Air bubbles will initially expand and escape from the capillary.
- The Critical Point:

- Continue heating until a rapid, continuous stream of bubbles emerges (vapor pressure > atmospheric pressure).
- Stop heating and allow the bath to cool.
- Measurement:
 - Watch the capillary tip. The moment bubbling stops and liquid just begins to suck back into the capillary is the boiling point.

Methodological Logic Diagram



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Caption: Logic flow for the Siwoloboff micro-boiling point determination method.

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